

The Synthesis and Sourcing of Docosane-d46: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Docosane-d46

Cat. No.: B1459641

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For researchers, scientists, and professionals in drug development, the availability of high-purity, isotopically labeled compounds is paramount for a range of applications, from metabolic studies to quantitative analysis. **Docosane-d46**, the perdeuterated analogue of n-docosane, serves as a valuable internal standard and tracer in such investigations. This technical guide provides an in-depth overview of the synthesis methodologies for **Docosane-d46** and its commercial availability.

Synthesis of Docosane-d46: Methodologies and Protocols

The synthesis of perdeuterated long-chain alkanes like **Docosane-d46** primarily relies on catalytic hydrogen-deuterium (H/D) exchange reactions. While various methods exist for the deuteration of organic molecules, achieving complete isotopic substitution in a long aliphatic chain requires specific and robust catalytic systems.

One of the most effective methods for preparing fully deuterated high molecular weight hydrocarbons is through liquid-phase catalytic exchange with deuterium gas (D₂). This approach allows for the synthesis of perdeuterated alkanes with high isotopic and chemical purity, avoiding issues like cracking or structural isomerization that can occur at higher temperatures in gas-phase reactions.

Key Experimental Protocol: Liquid-Phase Catalytic H/D Exchange

This protocol is adapted from established methods for the perdeuteration of long-chain hydrocarbons.

Materials and Equipment:

- n-Docosane (unlabeled)
- Deuterium gas (D_2) of high purity
- Supported noble metal catalyst (e.g., 5% Rhodium on carbon, 5% Platinum on carbon, or 5% Palladium on carbon)
- High-pressure reaction vessel (autoclave) equipped with a magnetic stirrer, gas inlet, and sampling port
- Temperature controller
- Vacuum pump
- Schlenk line or similar inert gas system
- Solvents for purification (e.g., hexane)
- Analytical instrumentation: Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy

Procedure:

- **Catalyst Preparation:** The catalyst is typically pre-reduced in a stream of hydrogen gas at an elevated temperature to ensure maximum activity.
- **Reaction Setup:** The high-pressure reaction vessel is charged with n-docosane and the catalyst under an inert atmosphere. The vessel is then sealed and purged several times with deuterium gas to remove any residual air and protic species.

- **Reaction Conditions:** The vessel is pressurized with deuterium gas to a desired pressure (e.g., 10-50 atm) and heated to a temperature range of 150-200°C with vigorous stirring. The reaction is allowed to proceed for an extended period, often several days, to ensure complete H/D exchange.
- **Monitoring the Reaction:** The progress of the deuteration can be monitored by periodically taking small aliquots from the reaction mixture and analyzing them by GC-MS to determine the level of deuterium incorporation.
- **Work-up and Purification:** Upon completion of the reaction, the vessel is cooled to room temperature and the deuterium gas is carefully vented. The reaction mixture is diluted with a suitable solvent like hexane and the catalyst is removed by filtration. The solvent is then removed under reduced pressure to yield the crude **Docosane-d46**. Further purification can be achieved by recrystallization or column chromatography.
- **Characterization:** The final product is thoroughly characterized by ^1H NMR, ^2H NMR, and mass spectrometry to confirm its chemical identity, purity, and the extent of deuteration.

Quantitative Data from Similar Syntheses: While specific yield data for **Docosane-d46** synthesis is not readily available in the public domain, similar preparations of perdeuterated long-chain alkanes have reported yields ranging from 50% to 80%, with isotopic purities exceeding 98 atom % D.

Commercial Availability of Docosane-d46

Docosane-d46 is commercially available from a number of specialized chemical suppliers that focus on isotopically labeled compounds. These companies offer the product in various quantities with specified isotopic purities.

Supplier	Product Number	Available Quantities	Isotopic Purity (atom % D)
CDN Isotopes	D-5232	0.5 g, 1 g	98
Medical Isotopes, Inc.	-	Inquire	-
Qmx Laboratories	QX118778	0.5 g	-
Toronto Research Chemicals	-	Inquire	-
Clearsynth Labs Limited	-	Inquire	-

Note: Pricing information is subject to change and should be obtained directly from the suppliers.

Diagrams

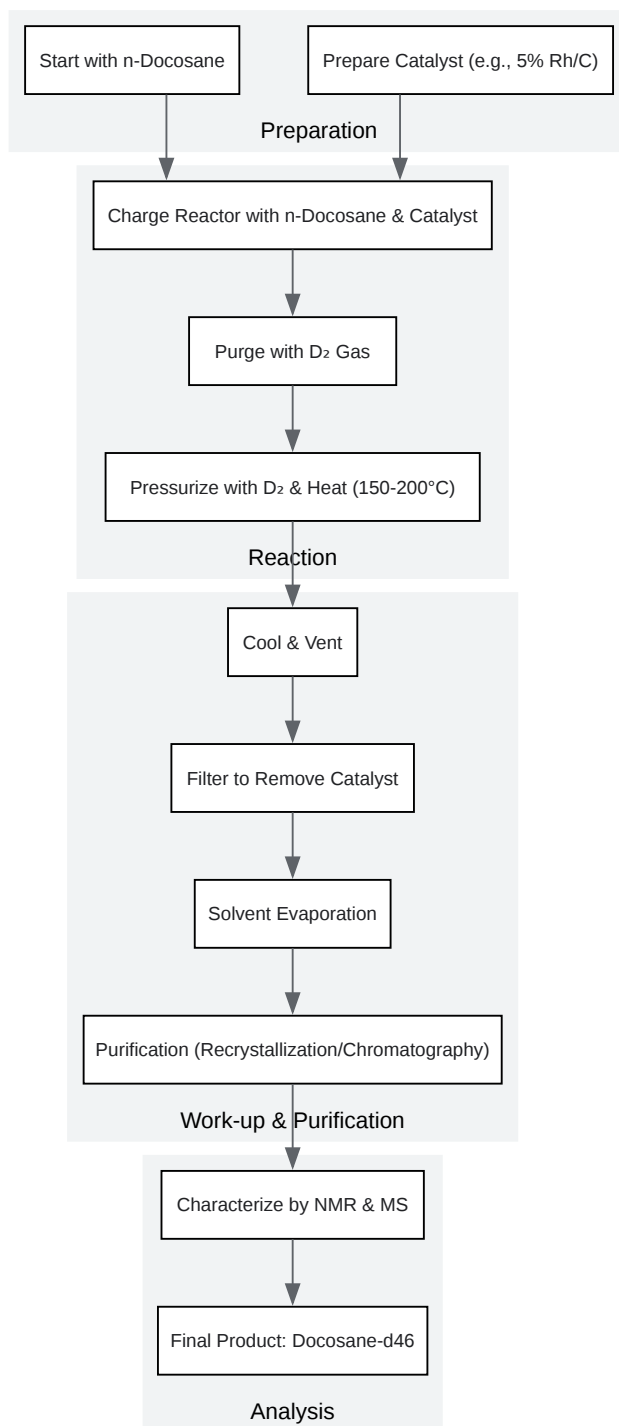


Figure 1: General Synthesis Workflow for Docosane-d46

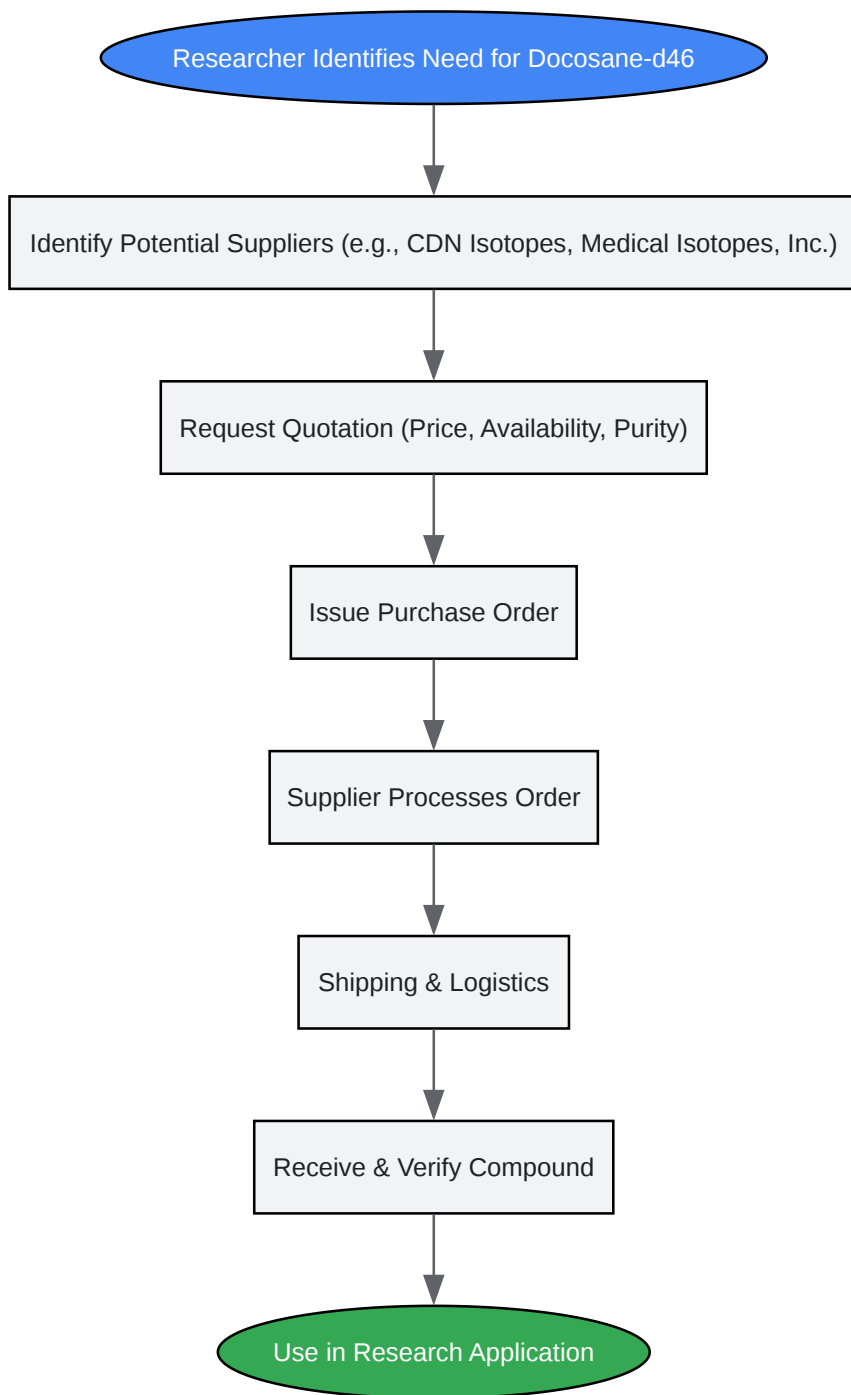


Figure 2: Commercial Procurement Process for Docosane-d46

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